

Application Notes & Protocols: Taxifolin 7-Glucoside in Advanced Cosmetic Formulations

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Compound of Interest

Compound Name: Taxifolin 7-glucoside

CAS No.: 14292-40-1

Cat. No.: B1649301

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Abstract

Taxifolin 7-glucoside, a glycosylated flavonoid derived from the potent antioxidant taxifolin (dihydroquercetin), is emerging as a formidable multi-functional active ingredient in the cosmetic industry. Its enhanced water solubility and stability over its aglycone counterpart make it a highly desirable compound for sophisticated skincare formulations. This document provides a comprehensive technical guide on the application of **Taxifolin 7-glucoside**, detailing its mechanisms of action, formulation considerations, and robust protocols for efficacy and safety validation. The core benefits—antioxidant, anti-inflammatory, and skin brightening—are explored through a scientific lens, offering researchers and formulators the foundational knowledge to harness its full potential.

Introduction to Taxifolin 7-Glucoside

Taxifolin 7-O- β -D-glucoside is a natural flavonoid found in various plants.[1][2] It consists of the flavanone taxifolin (also known as dihydroquercetin) linked to a glucose molecule at the 7-hydroxyl position.[3][4] This glycosylation significantly improves the molecule's stability and water solubility, overcoming a common formulation challenge associated with the aglycone

form, taxifolin. Found in plants like *Scutellaria baicalensis*, it is believed to play a role in defending the plant against pathogens and UV radiation.[1][2] In cosmetic science, these inherent protective properties are leveraged to shield the skin from environmental aggressors, mitigate signs of aging, and promote an even skin tone.[4][5] Its parent compound, taxifolin, is well-documented for its potent biological activities, including antioxidant, anti-inflammatory, and skin-protective effects.[6][7][8][9]

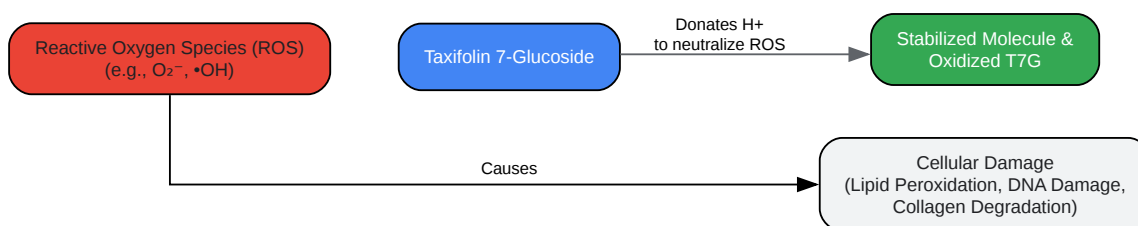
Core Mechanisms of Action in Cutaneous Biology

Taxifolin 7-glucoside exerts its benefits on the skin through several interconnected biochemical pathways.

Potent Antioxidant Activity & Oxidative Stress Reduction

Oxidative stress, caused by an imbalance between reactive oxygen species (ROS) and the skin's antioxidant defenses, is a primary driver of intrinsic and extrinsic aging.[8] Taxifolin and its glycosides are powerful antioxidants that can neutralize these damaging free radicals.[4][10][11][12]

Causality of Action: The antioxidant capacity of taxifolin is attributed to its chemical structure, particularly the hydroxyl groups on its B-ring, which can donate hydrogen atoms to stabilize free radicals.[12][13] This action interrupts the chain reactions of oxidation that lead to cellular damage, protecting vital structures like collagen, elastin, and cellular DNA.[5] Studies have shown taxifolin to have marked radical scavenging and metal-chelating activities.[12]



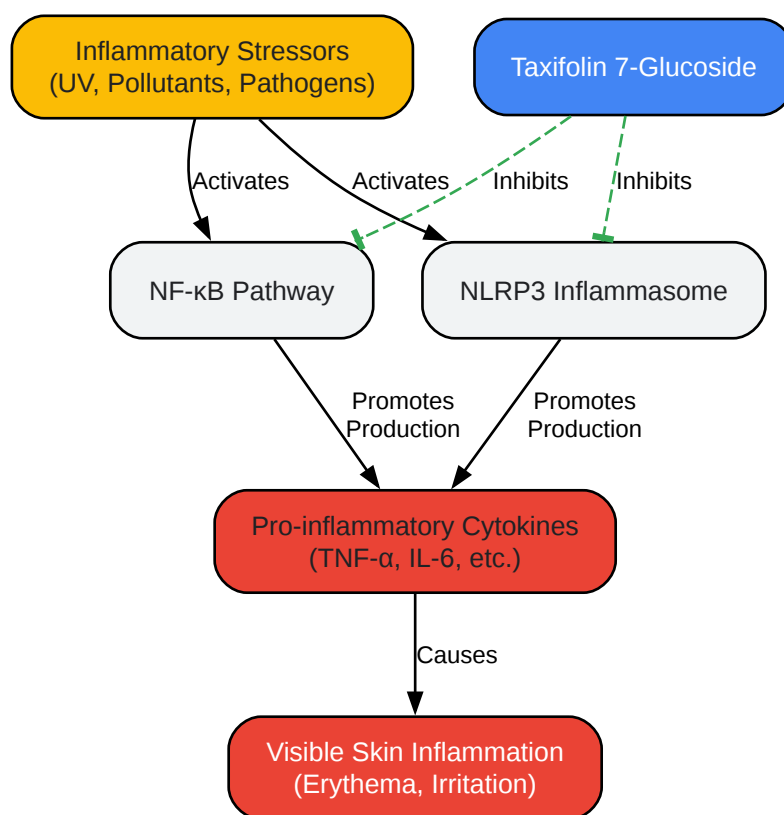
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Caption: Antioxidant mechanism of **Taxifolin 7-Glucoside**.

Broad-Spectrum Anti-inflammatory Modulation

Chronic inflammation ("inflammaging") accelerates skin aging and exacerbates conditions like erythema and sensitivity. Taxifolin has demonstrated significant anti-inflammatory properties by modulating key signaling pathways.[6][7][8][10]

Causality of Action: Taxifolin can suppress inflammatory responses by inhibiting the activation of pro-inflammatory pathways like NF- κ B and the TXNIP-NLRP3 inflammasome axis.[10] This leads to a downstream reduction in the production of inflammatory mediators such as TNF- α and various interleukins (e.g., IL-6), thereby calming irritated skin and reducing redness.[10] Its ability to inhibit interferon- γ -induced ICAM-1 expression in keratinocytes further suggests its potential in managing inflammatory skin conditions.[8][14]



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Caption: Anti-inflammatory action of **Taxifolin 7-Glucoside**.

Hyperpigmentation Control via Tyrosinase Inhibition

Skin hyperpigmentation, such as age spots and melasma, results from the overproduction of melanin. The key regulatory enzyme in this process is tyrosinase.^[15] Flavonoids are well-known for their ability to inhibit this enzyme.

Causality of Action: Taxifolin and its glycosides can inhibit tyrosinase activity, thereby reducing the rate of melanin synthesis.^{[8][14]} The mechanism often involves chelating the copper ions within the enzyme's active site, rendering it inactive. By slowing down the conversion of L-tyrosine to L-DOPA and subsequently to dopaquinone, **Taxifolin 7-glucoside** helps prevent the formation of excess melanin, leading to a brighter and more even complexion.^[15] While glycosylation can sometimes reduce the inhibitory activity of flavonoids, the improved stability and bioavailability of the glucoside form can provide a more sustained effect.^[16]

Formulation & Stability Guidelines

Incorporating **Taxifolin 7-glucoside** effectively requires an understanding of its physicochemical properties.

Parameter	Guideline / Observation	Rationale & Justification
Recommended Use Level	0.1% - 2.0% (w/w)	Based on efficacy data of the aglycone, taxifolin, which has shown effects in the 1-3% range.[9][17] The glucoside may be effective at lower concentrations due to improved bioavailability. Start with lower concentrations and optimize based on in-vitro testing.
pH of Final Formulation	4.5 - 6.5	Taxifolin derivatives show better stability in slightly acidic conditions. This pH range is also compatible with the natural pH of the skin, minimizing potential for irritation.[18]
Solubility	Water, Glycols (e.g., Propylene Glycol, Butylene Glycol)	The glucose moiety enhances aqueous solubility compared to taxifolin. Use of glycols can further aid in solubilization and act as penetration enhancers.
Stability	Sensitive to high temperatures and prolonged UV exposure.	To maintain chemical integrity, add Taxifolin 7-glucoside during the cool-down phase of emulsion manufacturing (<40°C). Use opaque or UV-protective packaging. A study on a taxifolin derivative showed ~93% remaining in a cream formulation after 12 weeks at 25°C.[18]
Compatibility	Good compatibility with common humectants,	No major incompatibilities are reported. Combining with other

emulsifiers, and thickeners.

Synergistic antioxidant effects
with Vitamins C & E.

antioxidants can provide

broader-spectrum protection
against oxidative stress.

Efficacy and Safety Evaluation: Standardized Protocols

Validation of a cosmetic formulation containing **Taxifolin 7-glucoside** requires robust, reproducible testing. The following protocols are standard in the industry for substantiating key performance claims.

Protocol 1: In-Vitro Antioxidant Capacity (DPPH Radical Scavenging Assay)

This assay quantifies the ability of an ingredient to scavenge the stable free radical DPPH (2,2-diphenyl-1-picrylhydrazyl), a standard and rapid method for assessing antioxidant activity.

Methodology:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of **Taxifolin 7-glucoside** in an appropriate solvent (e.g., ethanol or water).
 - Prepare a 0.1 mM solution of DPPH in ethanol. This solution should be freshly made and kept in the dark.
 - Prepare a stock solution of a positive control, such as Ascorbic Acid or Trolox, at 1 mg/mL.
- Assay Procedure:
 - In a 96-well microplate, add 100 μ L of the DPPH solution to each well.
 - Add 100 μ L of serial dilutions of the **Taxifolin 7-glucoside** solution (e.g., 100, 50, 25, 12.5, 6.25 μ g/mL).
 - Prepare wells for the positive control with the same serial dilutions.

- Prepare a blank well containing 100 µL of DPPH and 100 µL of the solvent.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Data Acquisition & Analysis:
 - Measure the absorbance of each well at 517 nm using a microplate reader.
 - Calculate the percentage of DPPH scavenging activity using the formula: % Inhibition = $[(\text{Abs_blank} - \text{Abs_sample}) / \text{Abs_blank}] * 100$
 - Determine the IC50 value (the concentration required to inhibit 50% of the DPPH radicals) by plotting the inhibition percentage against the concentration. A lower IC50 value indicates higher antioxidant activity.

Protocol 2: In-Vitro Tyrosinase Inhibition Assay

This protocol measures the ability of **Taxifolin 7-glucoside** to inhibit mushroom tyrosinase, a common model for human tyrosinase, providing a direct measure of its skin-brightening potential.[\[15\]](#)

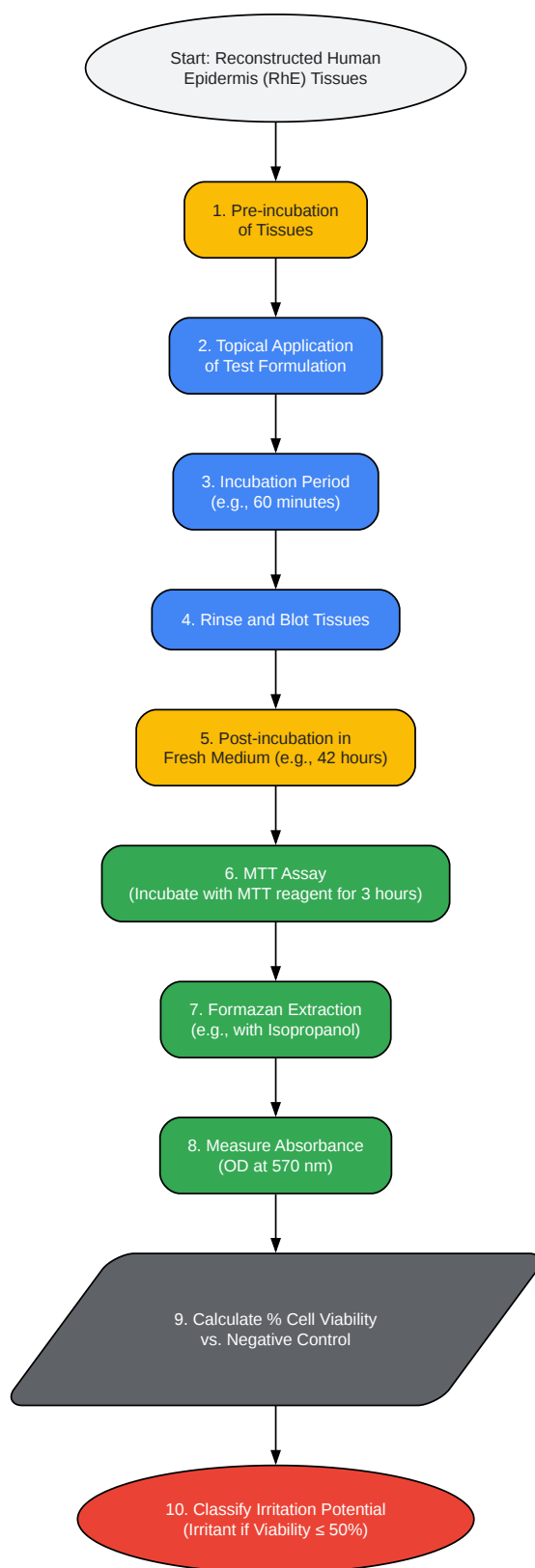
Methodology:

- Preparation of Reagents:
 - Enzyme: Prepare a solution of mushroom tyrosinase (e.g., 1000 U/mL) in phosphate buffer (pH 6.8).
 - Substrate: Prepare a 2 mM solution of L-Tyrosine in phosphate buffer.
 - Test Compound: Prepare serial dilutions of **Taxifolin 7-glucoside** (e.g., 500, 250, 125, 62.5 µg/mL) in phosphate buffer.
 - Positive Control: Prepare serial dilutions of Kojic Acid, a known tyrosinase inhibitor.
- Assay Procedure:

- In a 96-well plate, add 40 µL of the test compound or positive control dilutions to respective wells.
- Add 80 µL of the L-Tyrosine substrate solution to all wells.
- Pre-incubate the plate at 37°C for 10 minutes.
- Initiate the reaction by adding 40 µL of the tyrosinase enzyme solution to all wells.
- Incubate the plate at 37°C for 20 minutes.
- Data Acquisition & Analysis:
 - Measure the absorbance at 492 nm, which corresponds to the formation of dopachrome. [\[19\]](#)
 - Calculate the percentage of tyrosinase inhibition: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$ (where Abs_control is the absorbance of the reaction without an inhibitor).
 - Determine the IC50 value. A lower IC50 indicates a more potent inhibitor.

Protocol 3: In-Vitro Skin Irritation: Reconstructed Human Epidermis Test (OECD TG 439)

This is a validated, animal-free method to assess the skin irritation potential of a cosmetic formulation.[\[20\]](#)[\[21\]](#)[\[22\]](#) It uses a 3D tissue model that mimics the human epidermis.[\[23\]](#)[\[24\]](#)



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Caption: Workflow for the OECD TG 439 Skin Irritation Test.

Methodology:

- Tissue Preparation: Commercially available RhE tissue models (e.g., EpiDerm™, SkinEthic™ RHE) are pre-incubated in maintenance medium according to the manufacturer's instructions.
- Application of Test Material: A defined amount of the cosmetic formulation containing **Taxifolin 7-glucoside** is applied topically to the surface of the RhE tissue. A negative control (e.g., Phosphate-Buffered Saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- Exposure and Post-Exposure: The tissues are exposed to the test material for a specified time (e.g., 60 minutes) and then thoroughly rinsed. Following rinsing, the tissues are transferred to fresh medium and incubated for a longer period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
 - Tissues are transferred to a medium containing MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - Viable cells in the tissue reduce the yellow MTT to a blue formazan salt.
 - The formazan is then extracted from the tissue using a solvent (e.g., isopropanol).
- Data Analysis:
 - The optical density of the extracted formazan is measured spectrophotometrically (e.g., at 570 nm).
 - The viability of the treated tissue is expressed as a percentage relative to the negative control.
 - Classification: According to UN GHS criteria, if the mean tissue viability is $\leq 50\%$, the material is classified as an irritant (Category 2). If viability is $> 50\%$, it is considered non-irritating.

Conclusion

Taxifolin 7-glucoside represents a scientifically-backed, multi-functional active for cosmetic formulations. Its well-defined mechanisms of action—combating oxidative stress, mitigating inflammation, and inhibiting melanogenesis—directly address key consumer demands for anti-aging and skin-brightening products. By leveraging its improved solubility and stability, and by validating formulations with the robust protocols outlined herein, researchers and developers can create safe, effective, and innovative skincare solutions that deliver tangible benefits.

References

- MySkinRecipes. Taxifolin 7-O-rhamnoside. [\[Link\]](#)
- Sino LifeScience. (2022). Taxifolin: the next promising ingredient for skin care?. [\[Link\]](#)
- Chemsrvc. Taxifolin 7-O-β-D-glucoside | CAS#:14292-40-1. [\[Link\]](#)
- ResearchGate. (2021). Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin. [\[Link\]](#)
- MDPI. (2024). Exploring the Protective Effects of Taxifolin in Cardiovascular Health: A Comprehensive Review. [\[Link\]](#)
- ROBIOS Company. Cosmetic industry. [\[Link\]](#)
- Sun, Y., et al. (2023). An insight into novel therapeutic potentials of taxifolin. *Frontiers in Pharmacology*. [\[Link\]](#)
- MDPI. (2021). Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin. [\[Link\]](#)
- Kaszuba-Zwoińska, J., et al. (2021). Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin. *Cosmetics*. [\[Link\]](#)
- Kaszuba-Zwoińska, J., et al. (2021). Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin. *PubMed*. [\[Link\]](#)
- An, S. M., et al. (2015). Effect of taxifolin glycoside on atopic dermatitis-like skin lesions in NC/Nga mice. *Clinical and Experimental Dermatology*. [\[Link\]](#)

- Blue California. (2024). Blue California Publishes Research on the Protective Effects of Taxifolin, a Bioactive Plant Flavonoid. [[Link](#)]
- National Center for Biotechnology Information. **Taxifolin 7-glucoside**. PubChem Compound Database. [[Link](#)]
- American Chemical Society. (2018). Discovery of a Highly Potent Tyrosinase Inhibitor, Luteolin 5-O- β -d-Glucopyranoside, Isolated from *Cirsium japonicum* var. *maack*. [[Link](#)]
- An, H. J., et al. (2019). Physical and Chemical Stability of Formulations Loaded with Taxifolin Tetra-octanoate. *Chemical and Pharmaceutical Bulletin*. [[Link](#)]
- Topal, F., et al. (2016). Antioxidant activity of taxifolin: an activity–structure relationship. Taylor & Francis Online. [[Link](#)]
- Topal, F., et al. (2016). Antioxidant activity of taxifolin: An activity-structure relationship. ResearchGate. [[Link](#)]
- ResearchGate. (2018). Discovery of a Highly Potent Tyrosinase Inhibitor, Luteolin 5- O - β - d -Glucopyranoside, Isolated from *Cirsium japonicum* var. *maackii* (Maxim.) Matsum., Korean Thistle: Kinetics and Computational Molecular Docking Simulation. [[Link](#)]
- OECD. (2013). OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method. [[Link](#)]
- Okhapkin, M. B., et al. (2021). Comparison of Antioxidant Properties of a Conjugate of Taxifolin with Glyoxylic Acid and Selected Flavonoids. PMC - NIH. [[Link](#)]
- D'Mello, S. A. A., et al. (2021). Insights on the Inhibitory Power of Flavonoids on Tyrosinase Activity: A Survey from 2016 to 2021. *International Journal of Molecular Sciences*. [[Link](#)]
- Active Concepts. (2023). Tyrosinase Inhibition Assay. [[Link](#)]
- MatTek Corporation. Skin Irritation Test (SIT) OECD TG 439. [[Link](#)]
- Mtoz Biolabs. Taxifolin-7-O-Rhamnoside Analysis Service. [[Link](#)]

- Journal of Drug Delivery and Therapeutics. (2023). Review on, Biosynthesis, Isolation, Analytical Techniques, and Pharmacological Activities of Taxifolin. [[Link](#)]
- SenzaGen. Skin irritation: OECD TG 439. [[Link](#)]
- Nucro-Technics. (2024). OECD 439: In Vitro Skin Irritation (RHE Test Method). [[Link](#)]
- Jantrawut, P., et al. (2017). Molecular Docking Studies and Anti-Tyrosinase Activity of Thai Mango Seed Kernel Extract. International Journal of Cosmetic Science. [[Link](#)]
- Eurofins. Human Skin Model Test: In Vitro Skin Irritation. [[Link](#)]

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Sources

1. Taxifolin 7-O- β -D-glucoside | CAS#:14292-40-1 | Chemsrcc [chemsrc.com]
2. medchemexpress.com [medchemexpress.com]
3. Taxifolin 7-glucoside | C₂₁H₂₂O₁₂ | CID 14282775 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Taxifolin-7-O-Rhamnoside Analysis Service | MtoZ Biolabs [mtoz-biolabs.com]
5. Taxifolin 7-O-rhamnoside [myskinrecipes.com]
6. Taxifolin: the next promising ingredient for skin care? | Sino LifeScience [sinolifescience.com]
7. An insight into novel therapeutic potentials of taxifolin - PMC [pmc.ncbi.nlm.nih.gov]
8. Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin - PMC [pmc.ncbi.nlm.nih.gov]
9. Taxifolin as a Promising Ingredient of Cosmetics for Adult Skin - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Exploring the Protective Effects of Taxifolin in Cardiovascular Health: A Comprehensive Review [mdpi.com]

- [11. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
- [12. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [13. Comparison of Antioxidant Properties of a Conjugate of Taxifolin with Glyoxylic Acid and Selected Flavonoids - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [14. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [15. activeconceptsllc.com \[activeconceptsllc.com\]](https://www.activeconceptsllc.com)
- [16. Insights on the Inhibitory Power of Flavonoids on Tyrosinase Activity: A Survey from 2016 to 2021 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [17. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [18. Physical and Chemical Stability of Formulations Loaded with Taxifolin Tetra-octanoate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [19. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [20. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](https://ntp.niehs.nih.gov)
- [21. Skin Irritation Test \(SIT\) OECD TG 439 | Mattek Corporation \[mattek.com\]](https://www.mattek.com)
- [22. senzagen.com \[senzagen.com\]](https://www.senzagen.com)
- [23. nucro-technics.com \[nucro-technics.com\]](https://www.nucro-technics.com)
- [24. In Vitro Skin Irritation - Eurofins Deutschland \[eurofins.de\]](https://www.eurofins.de)
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